

ML604086: A Technical Whitepaper on its Selectivity Profile

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Compound of Interest

Compound Name: ML604086

Cat. No.: B11831190

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Introduction

ML604086 is a selective, small-molecule inhibitor of the C-C chemokine receptor 8 (CCR8), a G protein-coupled receptor (GPCR) that plays a significant role in immune regulation.[1][2][3] As a member of the naphthalene sulfonamide class of antagonists, **ML604086** has been investigated for its potential therapeutic applications.[4][5][6] This document provides a comprehensive overview of the selectivity profile of **ML604086**, detailing its activity at its primary target and known off-target interactions. Furthermore, it outlines the experimental methodologies used to characterize this compound and visualizes the key signaling pathways and experimental workflows.

Data Presentation: Quantitative Selectivity Profile

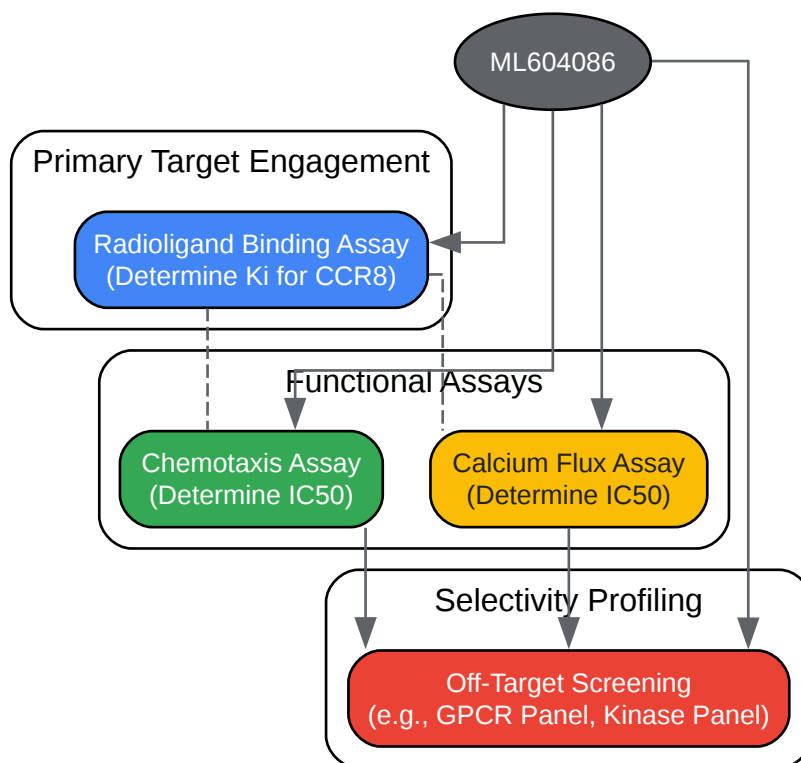
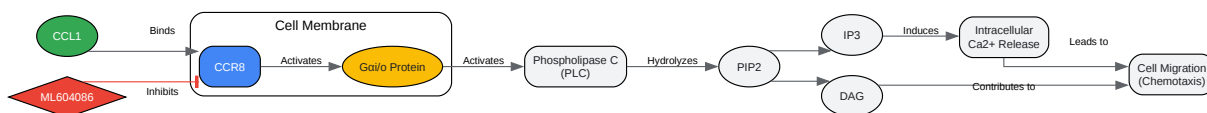
The following table summarizes the known quantitative data for **ML604086**'s biological activity.

Target	Assay Type	Species	IC50 / % Inhibition	Reference
CCR8	CCL1-mediated Chemotaxis	Cynomolgus Monkey	1.3 μ M	[1]
CCR8	CCL1-mediated Intracellular Ca2+ Increase	Cynomolgus Monkey	1.0 μ M	[1]
5HT1a	Radioligand Binding Assay	Not Specified	30% inhibition @ 10 μ M	[1]
5HT1a	Radioligand Binding Assay	Not Specified	70% inhibition @ 30 μ M	[1]

Note: While a broad selectivity panel for **ML604086** is not publicly available, related naphthalene sulfonamide CCR8 antagonists have been shown to exhibit high selectivity (at least 300-fold) over other GPCRs, including other chemokine receptors.[4][6]

Signaling Pathway

The diagram below illustrates the canonical signaling pathway of CCR8 upon binding of its ligand, CCL1, and the inhibitory action of **ML604086**.



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